3-(tert-butyl)cyclohexanone IUPAC name and synonyms

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Compound of Interest	
Compound Name:	*3-(TERT-BUTYL)CYCLOHEXANONE*
CAS No.:	*936-99-2*
Cat. No.:	*B1295260*

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A Technical Guide to **3-(tert-butyl)cyclohexanone**

For Researchers, Scientists, and Drug Development Professionals

Introduction and Strategic Importance

3-(tert-butyl)cyclohexanone is a substituted cyclic ketone of significant interest in synthetic organic chemistry. Its strategic importance stems from the presence of a bulky tert-butyl group, which acts as a conformational lock, profoundly influencing the stereochemical outcome of reactions at the carbonyl center and adjacent positions. This property makes it an invaluable model substrate for studying reaction mechanisms and a versatile building block in the synthesis of complex molecules, including pharmacologically active compounds. This guide provides an in-depth examination of its nomenclature, physicochemical properties, synthesis, and reactivity, offering field-proven insights for its practical application in a research and development setting.

Nomenclature and Chemical Identifiers

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Correctly identifying a chemical entity is foundational for reproducibility and safety in research. The nomenclature and identifiers for **3-(tert-butyl)cyclohexanone** are outlined below.

- IUPAC Name: The systematic and officially recognized name is 3-tert-butylcyclohexan-1-one[1][2][3].
- CAS Number: The unique identifier assigned by the Chemical Abstracts Service is 936-99-2[1][2][4].
- Synonyms: This compound is also commonly referred to as **3-(tert-Butyl)cyclohexanone**, 3-t-butylcyclohexanone, and Cyclohexanone, 3-(1,1-dimethylethyl)-[2][4][5].
- Molecular Formula: $C_{10}H_{18}O$[1][2][6].

Physicochemical and Computed Properties

A thorough understanding of a compound's physical and chemical properties is critical for designing experiments, particularly for reaction setup, purification, and storage. The properties of **3-(tert-butyl)cyclohexanone** are summarized in the table below.

Property	Value	Source
Molecular Weight	154.25 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	213.3 °C at 760 mmHg	[5]
Density	0.911 g/cm³	[5]
Flash Point	75.7 °C	[5]
XLogP3	2.6	[2][4]
Topological Polar Surface Area	17.1 Å²	[3][4]
Hydrogen Bond Acceptor Count	1	[3][4]

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Synthesis Protocol: Oxidation of 3-tert-Butylcyclohexanol

The most direct and common laboratory synthesis of **3-(tert-butyl)cyclohexanone** involves the oxidation of the corresponding alcohol, 3-tert-butylcyclohexanol. This transformation is a cornerstone reaction in organic synthesis. While various oxidizing agents can be employed, a Swern oxidation or a procedure using pyridinium chlorochromate (PCC) are frequently utilized due to their high efficiency and mild reaction conditions.

Below is a detailed protocol for a representative oxidation reaction.

Experimental Rationale

The choice of an oxidizing agent is paramount. Stronger, aqueous-based oxidants like chromic acid can lead to over-oxidation or side reactions. Milder, anhydrous methods like the Swern oxidation or using PCC are preferred to ensure a clean conversion to the ketone with minimal byproduct formation, simplifying purification. The use of an inert atmosphere (e.g., Argon or Nitrogen) is crucial to prevent the deactivation of moisture-sensitive reagents.

Step-by-Step Methodology

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of oxalyl chloride (1.1 equivalents) in anhydrous dichloromethane (DCM) and cooled to -78 °C (a dry ice/acetone bath).

- Activator Formation: Anhydrous dimethyl sulfoxide (DMSO) (2.2 equivalents) dissolved in DCM is added dropwise to the stirred solution. This step must be performed slowly to control the evolution of gas (CO and CO_2). The mixture is stirred for 15 minutes at -78 °C.

- Alcohol Addition: A solution of 3-tert-butylcyclohexanol (1.0 equivalent) in DCM is added dropwise via the dropping funnel. The resulting mixture is stirred for 30-45 minutes at -78 °C.

- Oxidation and Quenching: Triethylamine (5.0 equivalents) is added dropwise. The reaction mixture is stirred for an additional 30 minutes at -78 °C and then allowed to warm to room temperature.

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- Workup: The reaction is quenched by the addition of water. The organic layer is separated, and the aqueous layer is extracted three times with DCM. The combined organic layers are washed sequentially with dilute HCl, saturated $NaHCO_3$ solution, and brine.

- Purification and Validation: The organic layer is dried over anhydrous magnesium sulfate ($MgSO_4$), filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by column chromatography on silica gel to yield pure **3-(tert-butyl)cyclohexanone**. The identity and purity of the final product must be validated through spectroscopic methods (^1H NMR, ^{13}C NMR, IR).

Synthesis Workflow Diagram

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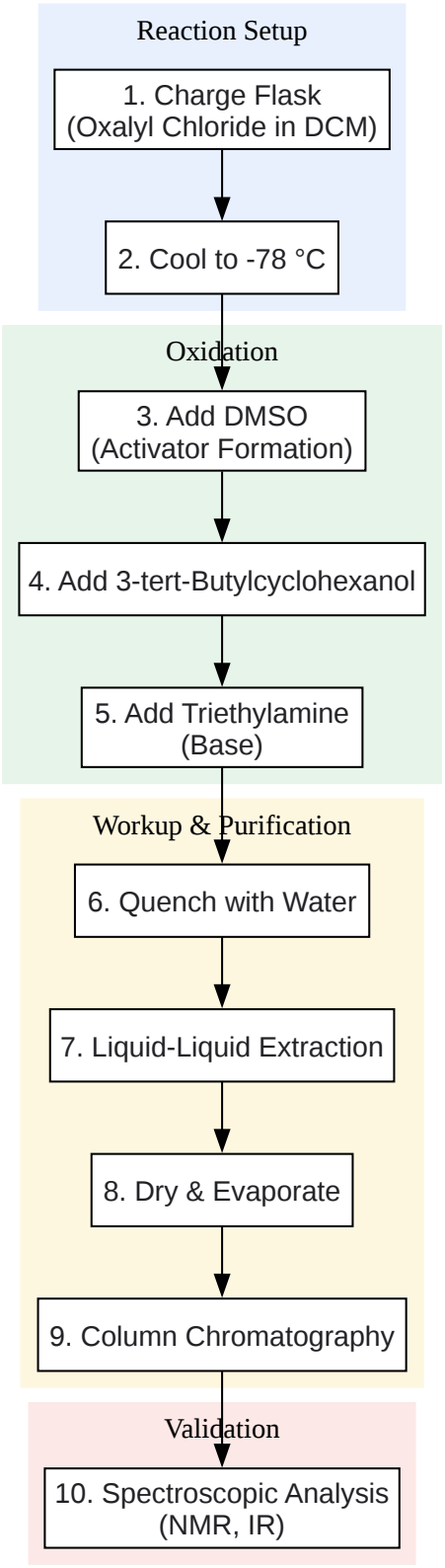

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Caption: Workflow for the synthesis of **3-(tert-butyl)cyclohexanone**.

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Reactivity and Conformational Influence

The chemistry of **3-(tert-butyl)cyclohexanone** is dominated by the steric bulk of the tert-butyl group. This group preferentially occupies an equatorial position to minimize steric strain, effectively locking the cyclohexane ring into a specific chair conformation.[8][9][10] This conformational rigidity has profound stereochemical implications for reactions at the carbonyl group.

Diastereoselective Reduction

A classic application demonstrating this principle is the reduction of the ketone to the corresponding 3-tert-butylcyclohexanol. The trajectory of the hydride attack (e.g., from $NaBH_4$ or $LiAlH_4$) is directed by the steric hindrance of the axial hydrogens on the same face of the ring.

- Axial Attack: Attack from the axial face is sterically hindered by the axial hydrogens at the C-1 and C-5 positions. This pathway leads to the formation of the equatorial alcohol.
- Equatorial Attack: Attack from the equatorial face is less hindered, leading to the formation of the axial alcohol.

Consequently, the reduction of **3-(tert-butyl)cyclohexanone** typically yields a mixture of cis (axial-OH) and trans (equatorial-OH) alcohols, with the thermodynamically more stable trans isomer often being the major product, especially under equilibrating conditions.[11][12] The precise ratio is highly dependent on the specific reducing agent and reaction conditions used.

Reaction Pathway Diagram

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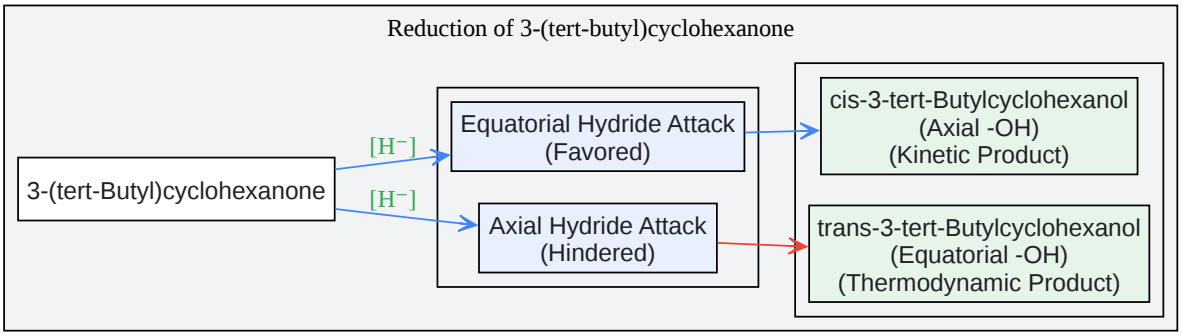

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Caption: Diastereoselective reduction pathways of **3-(tert-butyl)cyclohexanone**.

Spectroscopic Characterization

Unambiguous characterization is essential for validating the successful synthesis and purity of the target compound.

- ^{1}H NMR: The proton NMR spectrum will show characteristic signals for the tert-butyl group (a singlet at approximately 0.9 ppm) and a series of complex multiplets for the cyclohexyl ring protons between 1.2 and 2.5 ppm.
- ^{13}C NMR: The carbon NMR spectrum will display a distinct signal for the carbonyl carbon around 212 ppm. Signals for the tert-butyl quaternary carbon and methyl carbons appear around 32 ppm and 27 ppm, respectively. The remaining cyclohexyl carbons will appear in the 25-50 ppm range.
- Infrared (IR) Spectroscopy: The most prominent feature in the IR spectrum is a strong, sharp absorption band characteristic of a ketone C=O stretch, typically appearing around 1710-1715 cm^{-1}.[2]

Applications in Drug Discovery and Development

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Substituted cyclohexanone scaffolds are prevalent in medicinal chemistry. The conformational rigidity provided by the tert-butyl group in **3-(tert-butyl)cyclohexanone** makes it and its derivatives useful templates for designing ligands with specific three-dimensional orientations to target protein binding sites. Derivatives have been explored for various biological activities, including antibacterial properties.[13] Its predictable stereochemistry allows for the systematic exploration of structure-activity relationships (SAR), which is a critical process in the optimization of lead compounds during drug development.

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